

# Ammifurin: A Technical Guide to its Molecular Structure and Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammifurin

Cat. No.: B1664913

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ammifurin**, a natural product of significant interest in the pharmaceutical and research sectors, is not a single molecular entity but a mixture of two primary furanocoumarin constituents: Bergapten and Isopimpinellin. This technical guide provides an in-depth analysis of the molecular structures, physical properties, and biological activities of these components. Detailed experimental protocols for key assays and visualizations of signaling pathways are included to support further research and drug development efforts.

## Molecular Structure and Physical Properties

Bergapten and Isopimpinellin are structural isomers, both belonging to the psoralen class of furanocoumarins. Their distinct substitution patterns, however, give rise to differences in their physical and biological characteristics.

### Bergapten (5-methoxysoralen)

Bergapten is a linear furanocoumarin characterized by a methoxy group at the 5-position of the psoralen core.

Chemical Structure:

Caption: Chemical structure of Bergapten.

## Isopimpinellin (4,9-dimethoxyfuro[3,2-g]chromen-7-one)

Isopimpinellin is also a linear furanocoumarin, distinguished by methoxy groups at both the 4 and 9 positions.

Chemical Structure:

Caption: Chemical structure of Isopimpinellin.

## Physicochemical Data Summary

The quantitative physical and chemical properties of Bergapten and Isopimpinellin are summarized in the table below for easy comparison.

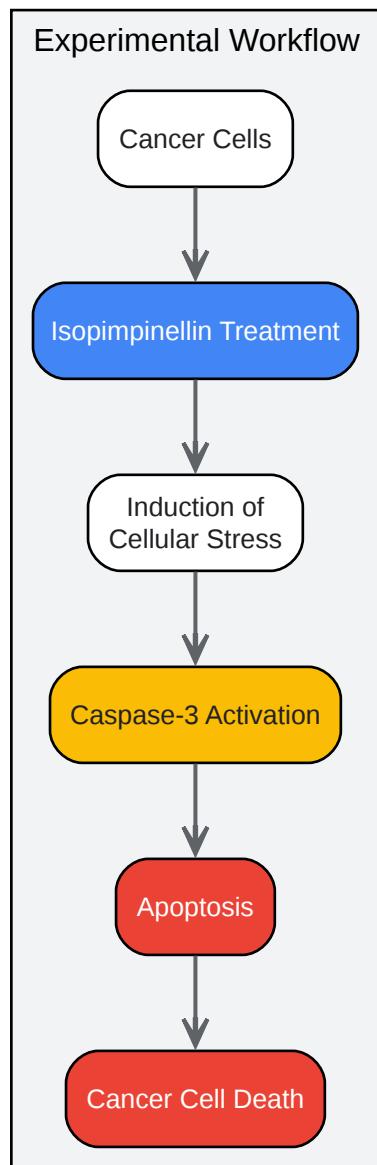
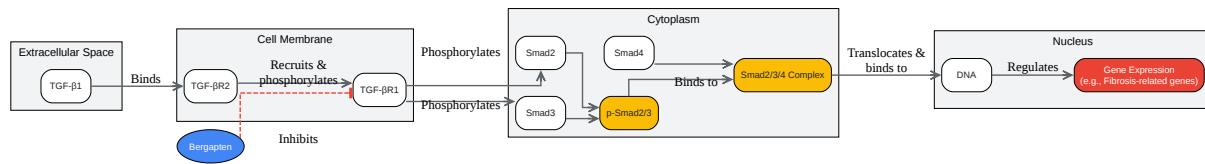
Property	Bergapten	Isopimpinellin
Molecular Formula	C <sub>12</sub> H <sub>8</sub> O <sub>4</sub> <sup>[1]</sup>	C <sub>13</sub> H <sub>10</sub> O <sub>5</sub> <sup>[2][3]</sup>
Molar Mass	216.19 g/mol <sup>[1]</sup>	246.22 g/mol <sup>[2][4]</sup>
Melting Point	188-191 °C <sup>[5]</sup>	148-152 °C <sup>[4]</sup>
Boiling Point	373 °C (estimated) <sup>[5]</sup>	448-449 °C (estimated)
Solubility in Water	0.53 g/L <sup>[5]</sup>	Sparingly soluble
Solubility in Organic Solvents	Soluble in ethanol, methanol, isopropanol <sup>[5]</sup>	More soluble in organic solvents than in water <sup>[6]</sup>
Appearance	Grayish-white microcrystalline powder or yellow fluffy solid	Light yellow, yellow or green crystalline powder <sup>[4]</sup>
CAS Number	484-20-8 <sup>[1]</sup>	482-27-9 <sup>[2][3]</sup>

## Biological Activity and Signaling Pathways

Both Bergapten and Isopimpinellin exhibit a range of biological activities, with their anticancer properties being of particular interest to researchers.

## Bergapten: Anti-inflammatory and Antifibrotic Activity via TGF- $\beta$ Signaling

Bergapten has demonstrated significant anti-inflammatory and antifibrotic effects.<sup>[7]</sup> One of the key mechanisms underlying these activities is the inhibition of the Transforming Growth Factor-beta (TGF- $\beta$ ) signaling pathway.<sup>[7]</sup> TGF- $\beta$  plays a crucial role in cellular processes like proliferation, differentiation, and extracellular matrix production. In pathological conditions such as fibrosis, the TGF- $\beta$  pathway is often dysregulated. Bergapten has been shown to inhibit the TGF- $\beta$ 1/Smad signaling cascade, a central axis of this pathway.<sup>[7]</sup>



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. MTT assay protocol | Abcam [abcam.com](http://abcam.com)
- 3. [researchgate.net](http://researchgate.net) [researchgate.net]
- 4. Measuring TGF- $\beta$  Ligand Dynamics in Culture Medium - PMC [pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)
- 5. [texaschildrens.org](http://texaschildrens.org) [texaschildrens.org]
- 6. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)
- 7. [docs.abcam.com](http://docs.abcam.com) [docs.abcam.com]
- To cite this document: BenchChem. [Ammifurin: A Technical Guide to its Molecular Structure and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1664913#molecular-structure-and-physical-properties-of-ammifurin\]](https://www.benchchem.com/product/b1664913#molecular-structure-and-physical-properties-of-ammifurin)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)